

# molecular weight of copper(II) formate tetrahydrate

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## Compound of Interest

Compound Name: Cupric formate

Cat. No.: B1198405

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An In-depth Guide to the Molecular Weight of Copper(II) Formate Tetrahydrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed calculation and breakdown of the molecular weight for copper(II) formate tetrahydrate. Accurate molecular weight determination is a fundamental necessity in chemical synthesis, quantitative analysis, and formulation development.

## Chemical Formula Determination

Copper(II) formate tetrahydrate is an ionic compound consisting of a copper cation with a +2 charge (cupric), two formate anions ( $\text{HCOO}^-$ ), and four molecules of water of hydration. The chemical formula is therefore represented as:



This formula indicates that each formula unit contains one copper atom, two carbon atoms, ten hydrogen atoms, and eight oxygen atoms.<sup>[1][2][3]</sup>

## Calculation of Molecular Weight

The molecular weight (MW) is the sum of the atomic weights of all atoms in the chemical formula. The calculation is based on the standard atomic weights of the constituent elements.

<sup>[4][5]</sup>

The contribution of each element to the total molecular weight is detailed below:

- Copper (Cu): 1 atom  $\times$  63.546 amu = 63.546 amu[6][7][8]
- Carbon (C): 2 atoms  $\times$  12.011 amu = 24.022 amu
- Hydrogen (H): 10 atoms  $\times$  1.008 amu = 10.080 amu[9][10]
- Oxygen (O): 8 atoms  $\times$  15.999 amu = 127.992 amu[11][12][13]

Total Molecular Weight = 63.546 + 24.022 + 10.080 + 127.992 = 225.64 g/mol

The calculated molecular weight is approximately 225.64 g/mol .[1][2][3]

## Data Presentation

The quantitative data used for the molecular weight calculation is summarized in the table below for clarity and easy reference.

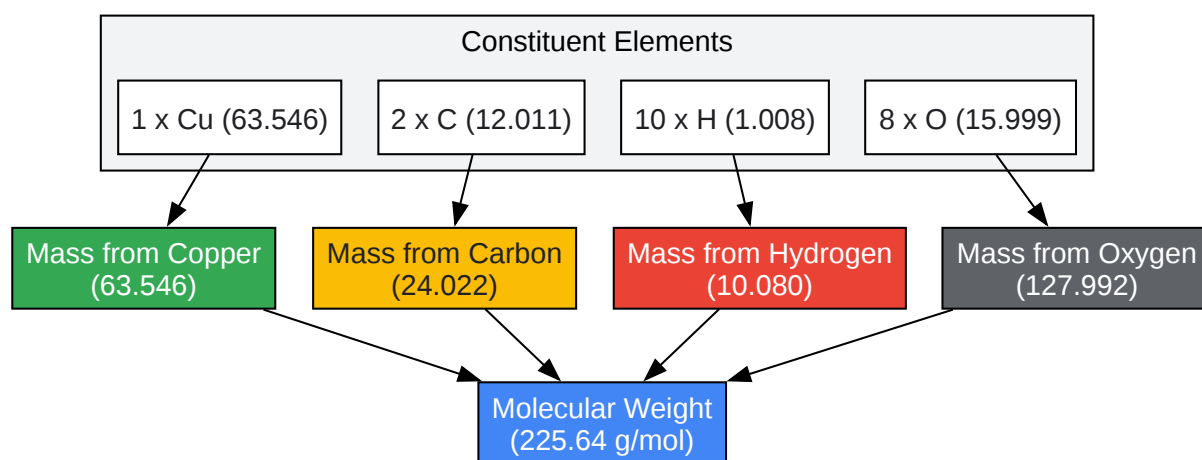
Element	Symbol	Quantity	Standard Atomic Weight (amu)	Total Mass Contribution (amu)
Copper	Cu	1	63.546[6][14]	63.546
Carbon	C	2	12.011[15]	24.022
Hydrogen	H	10	1.008[16][17]	10.080
Oxygen	O	8	15.999[13][18]	127.992
Total	225.64			

## Methodologies and Visualizations

The determination of molecular weight for a specific chemical compound like copper(II) formate tetrahydrate is a theoretical calculation based on established standard atomic weights.

Therefore, experimental protocols for its determination are not applicable in this context.

Similarly, the calculation of molecular weight is a direct summation of atomic masses and does not involve signaling pathways or complex experimental workflows that would necessitate visualization with Graphviz. The logical relationship is a simple hierarchy, as illustrated below.



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Caption: Hierarchical calculation of molecular weight.

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